

Zorubicin vs. Other Anthracyclines: Efficacy and Safety Data

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Compound Focus: Zorubicin

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The table below summarizes key outcomes from clinical trials comparing **Zorubicin** with other anthracyclines, primarily Idarubicin, in AML induction therapy.

Intervention & Comparison	Complete Remission (CR) Rate	Overall Survival (OS)	Disease-Free Survival (DFS)	Key Safety Findings
Zorubicin (ZRB) vs. Idarubicin (IDR) [1]	60% (ZRB) vs. 73% (IDR); P=0.033 [1]	No significant difference between groups [1]	Not Reported	No significant difference in induction death risk [2]
Zorubicin (ZRB) vs. Idarubicin (IDR) [3]	No significant difference [3]	No significant difference [3]	No significant difference [3]	-
Idarubicin (IDR) vs. Daunorubicin (DNR) [2]	IDR increased CR rate [2]	IDR prolonged OS [2]	IDR prolonged DFS [2]	IDR increased risk of death on induction and grade 3/4 mucositis [2]
Idarubicin (IDR) vs. Doxorubicin (DOX) [2]	IDR improved CR rate [2]	Not Reported	No significant difference [2]	No difference in grade 3/4 cardiac toxicity [2]

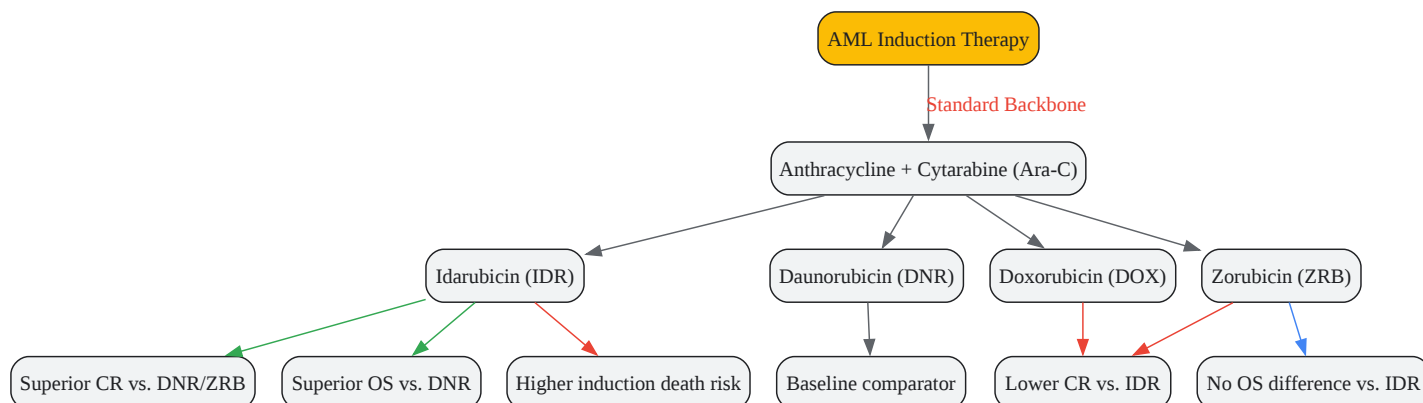
Detailed Experimental Protocols

The data in the table above is derived from specific clinical trial designs. Here are the methodologies for the key studies cited:

- **GOELAM Trial (1996) [1]:** This multi-institutional randomized trial enrolled 251 patients aged 50-65 with *de novo* AML. The induction therapy consisted of Cytarabine (Ara-C) at 200 mg/m² via continuous infusion on days 1-7, combined with either:
 - **Zorubicin:** 200 mg/m² IV, days 1-4.
 - **Idarubicin:** 8 mg/m² IV, days 1-5. Consolidation therapy was the same for both groups: a single course of high-dose Ara-C and m-AMSA.
- **AML Collaborative Group Overview (1998) [3]:** This was a systematic collaborative overview (meta-analysis) of randomized trials using individual patient data. It compared Idarubicin (8-20 mg/m²/day) to other anthracyclines, including Daunorubicin (45-50 mg/m²/day), Doxorubicin (30 mg/m²/day), and **Zorubicin** (200 mg/m²/day). All patients also received Cytarabine (100-200 mg/m²/day).
- **Cochrane Systematic Review (2015) [2]:** This review analyzed 27 randomized controlled trials (RCTs) involving 9,549 patients. It compared the efficacy and safety of Idarubicin against Daunorubicin, Doxorubicin, Mitoxantrone, and **Zorubicin** in the induction therapy for newly diagnosed AML.

Mechanism of Action and Drug Relationships

The following diagram illustrates the relationship between different anthracyclines and their role in AML therapy, based on the evidence from the search results.



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Evidence Summary and Research Context

- **Limited Role for Zorubicin:** The evidence suggests that **Zorubicin is less effective than Idarubicin** in achieving complete remission [1]. While one large analysis found no significant difference in CR or survival between the two [3], no studies identified **Zorubicin** as a superior agent.
- **Contemporary Treatment Shifts:** It is important to note that the most relevant comparative data for **Zorubicin** is from the 1990s. The search results indicate that the AML treatment landscape has evolved significantly, with a major shift towards **venetoclax-based combinations** [4] [5] [6]. One recent network meta-analysis identified **azacitidine + venetoclax** as one of the most effective regimens for older or unfit AML patients [6].

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